

molecular structure and formula of (5-Hydroxypyridin-3-yl)boronic acid

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Compound of Interest

Compound Name: (5-Hydroxypyridin-3-yl)boronic acid

Cat. No.: B596571

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An In-depth Technical Guide to (5-Hydroxypyridin-3-yl)boronic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **(5-Hydroxypyridin-3-yl)boronic acid**. It is intended for an audience of researchers, scientists, and professionals in the field of drug development who utilize boronic acids as key building blocks in the synthesis of complex organic molecules. This document summarizes key data, provides a representative experimental protocol for its synthesis, and visualizes its molecular structure and a primary application in organic synthesis.

Core Molecular Information

(5-Hydroxypyridin-3-yl)boronic acid is a heterocyclic boronic acid derivative. Such compounds are of significant interest in medicinal chemistry and materials science due to their utility as versatile reagents in carbon-carbon bond-forming reactions, most notably the Suzuki-Miyaura cross-coupling reaction.^{[1][2][3][4][5]} The presence of both a hydroxyl group and a boronic acid function on the pyridine ring makes it a valuable bifunctional building block for creating diverse molecular architectures.

Physicochemical and Identification Data

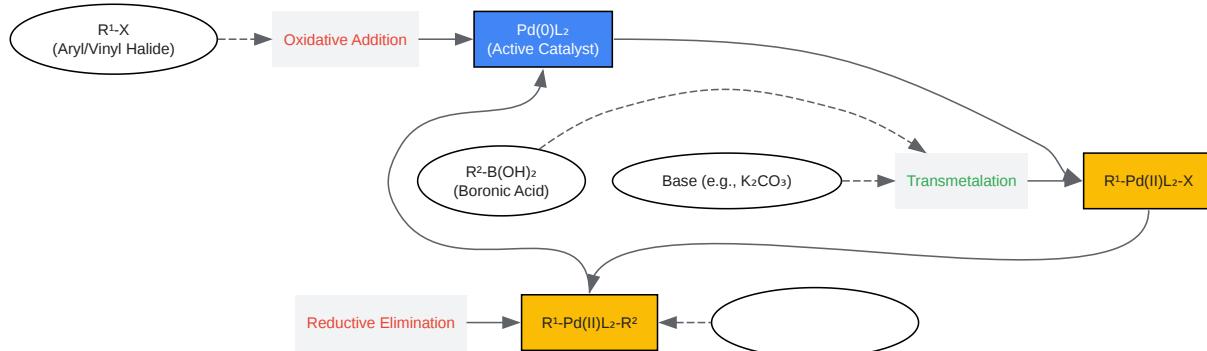
The following table summarizes the key quantitative and identifying information for **(5-Hydroxypyridin-3-yl)boronic acid**. It should be noted that while spectral and some physical data are often available from commercial suppliers, detailed, experimentally determined values for properties such as melting point and solubility are not consistently reported in publicly accessible literature.

Property	Value	Reference
IUPAC Name	(5-Hydroxypyridin-3-yl)boronic acid	
CAS Number	1208308-11-5	
Molecular Formula	C ₅ H ₆ BNO ₃	[6]
Molecular Weight	138.92 g/mol	[6]
Physical Form	Solid	
Storage Conditions	Inert atmosphere, -20°C	

Note: Specific experimental data such as melting point, solubility, and detailed NMR spectral data for **(5-Hydroxypyridin-3-yl)boronic acid** are not readily available in the surveyed public literature but can often be obtained from the certificate of analysis provided by a chemical supplier.

Molecular Structure

The structure of **(5-Hydroxypyridin-3-yl)boronic acid** features a pyridine ring substituted with a hydroxyl group at the 5-position and a boronic acid group [-B(OH)₂] at the 3-position.



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